Application Notes and Protocols for Dipotassium Phosphite in Citrus Brown Rot Management

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Compound of Interest

Compound Name:	*Dipotassium phosphite*
CAS No.:	*13492-26-7*
Cat. No.:	*B083143*

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Introduction

Citrus brown rot, primarily caused by oomycetes of the genus Phytophthora, poses a significant threat to citrus production worldwide, leading to substantial economic losses. **Dipotassium phosphite**, a salt of phosphorous acid, has emerged as a valuable tool in the integrated management of this disease. Its ambimobility within the plant allows for effective distribution to various tissues, including roots and fruit, providing both protective and curative action.[1] This document provides detailed application notes and experimental protocols for the use of **dipotassium phosphite** in managing citrus brown rot, based on current scientific findings.

Dipotassium phosphite exhibits a dual mode of action against Phytophthora species. It has a direct inhibitory effect on the pathogen's mycelial growth and sporulation.[2][3] Concurrently, it stimulates the plant's innate defense mechanisms, a phenomenon known as induced resistance. This involves the activation of various defense pathways, leading to the production of antimicrobial compounds and reinforcement of physical barriers against infection.[2][4][5]

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Quantitative Data Summary

The efficacy of **dipotassium phosphite** in controlling citrus brown rot is influenced by several factors, including concentration, application timing, and the specific Phytophthora species. The following tables summarize quantitative data from various studies.

Table 1: In Vitro Efficacy of **Dipotassium Phosphite** against Phytophthora spp.

Phytophthora Species	EC50 (µg/mL) for Mycelial Growth Inhibition	Reference
P. citrophthora (sensitive isolates)	5.9 - 8.1	[6]
P. citrophthora (putative resistant isolates)	up to 252	[7]
P. syringae	9.2 - 53.1	[6]
P. nicotianae (moderately resistant/resistant)	>25	[8]

Table 2: Efficacy of Postharvest **Dipotassium Phosphite** Treatments on Citrus Fruit

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Treatment Concentration (µg/mL)	Application Timing (post-inoculation)	Temperature (°C)	Target Pathogen	Brown Rot Incidence Reduction (%)	Reference
1,500	Within 18 hours	Ambient	P. citrophthora	>96	[5][6][9]
1,500	24 hours	Ambient	P. citrophthora	~82.8	[6]
1,500	30 hours	Ambient	P. citrophthora	~72.8	[6]
2,000	24 - 48 hours	Ambient	P. syringae	100	[6]
2,000 (with imazalil)	20 hours	54	P. citrophthora	98.7 (vs. 76% in water control)	[6][9]
4,000	22 - 24 hours	25	P. citrophthora (sensitive isolate)	Significant reduction	[7]
4,000	22 - 24 hours	54	P. citrophthora (sensitive isolate)	Significantly more effective than 25°C	[7]
8,000	22 - 24 hours	54	P. citrophthora (resistant isolate)	Reduced from 98.5% to 4.3%	[4]

Table 3: Efficacy of Preharvest **Dipotassium Phosphite** Foliar Sprays

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Treatment Rate	Application Timing	Target Pathogen	Brown Rot Incidence Reduction (%)	Reference
2,280 g/ha	Before inoculation	P. citrophthora (resistant isolate)	Not effective	[2][8]
620 µg/mL	0-10 days before harvest	P. citrophthora (sensitive isolate)	Effective management	[7]

Experimental Protocols

In Vitro Mycelial Growth Inhibition Assay

Objective: To determine the EC50 (Effective Concentration to inhibit 50% of growth) of **dipotassium phosphite** against various Phytophthora isolates.

Methodology:

- Media Preparation: Prepare a suitable growth medium, such as V8 juice agar, and amend it with a range of **dipotassium phosphite** concentrations (e.g., 0, 1, 10, 50, 100, 250 µg/mL).
- Inoculation: Place a mycelial plug (e.g., 5 mm diameter) from the growing edge of an actively growing Phytophthora culture onto the center of each amended agar plate.
- Incubation: Incubate the plates in the dark at a suitable temperature for the specific Phytophthora species (e.g., 20°C for P. citrophthora).
- Data Collection: Measure the colony diameter in two perpendicular directions at regular intervals until the colony on the control plate reaches the edge.
- Analysis: Calculate the percentage of mycelial growth inhibition for each concentration relative to the control. Determine the EC50 value by regressing the inhibition data against the logarithm of the phosphite concentration.

Postharvest Fruit Inoculation and Treatment Protocol

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Objective: To evaluate the efficacy of postharvest **dipotassium phosphite** treatments in controlling brown rot on citrus fruit.

Methodology:

- Fruit Selection and Preparation: Use mature, blemish-free citrus fruit (e.g., Navel oranges). Surface sterilize the fruit by immersing them in a dilute sodium hypochlorite solution, followed by rinsing with sterile water. Allow the fruit to air dry.
- Inoculum Preparation: Prepare a zoospore suspension of the desired Phytophthora species (e.g., P. citrophthora) at a concentration of 2 x 10^4 to 4 x 10^4 zoospores/mL.
- Inoculation: Inoculate the fruit by placing a droplet of the zoospore suspension onto the fruit surface. For wounded studies, make a small wound (e.g., 2 mm deep) prior to inoculation.
- Incubation (Pre-treatment): Incubate the inoculated fruit at a controlled temperature (e.g., 20°C) for a specified period (e.g., 18, 24, or 30 hours) to allow for infection to establish.[6]
- Treatment Application: Prepare aqueous solutions of **dipotassium phosphite** at the desired concentrations. Apply the treatment as a dip (e.g., for 15 seconds) or a drench.[4][6] For heated treatments, maintain the solution at the target temperature (e.g., 54°C).[4][7]
- Incubation (Post-treatment): After treatment, allow the fruit to air dry and then incubate them at a suitable temperature (e.g., 20°C) for 7 to 21 days.[6]
- Evaluation: Assess the incidence and severity of brown rot on each fruit.

Visualizations

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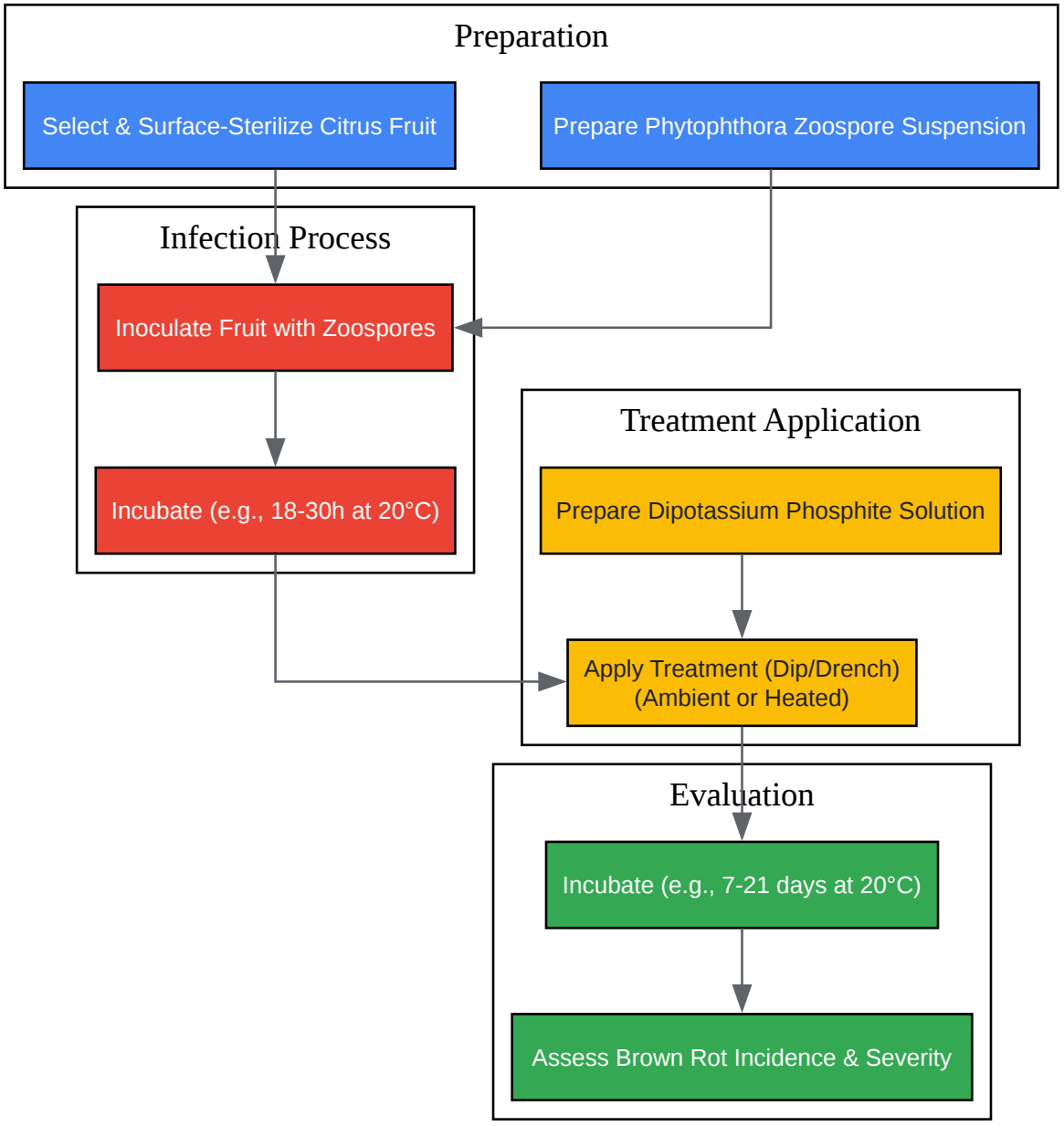

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Caption: Experimental workflow for evaluating postharvest **dipotassium phosphite** efficacy.

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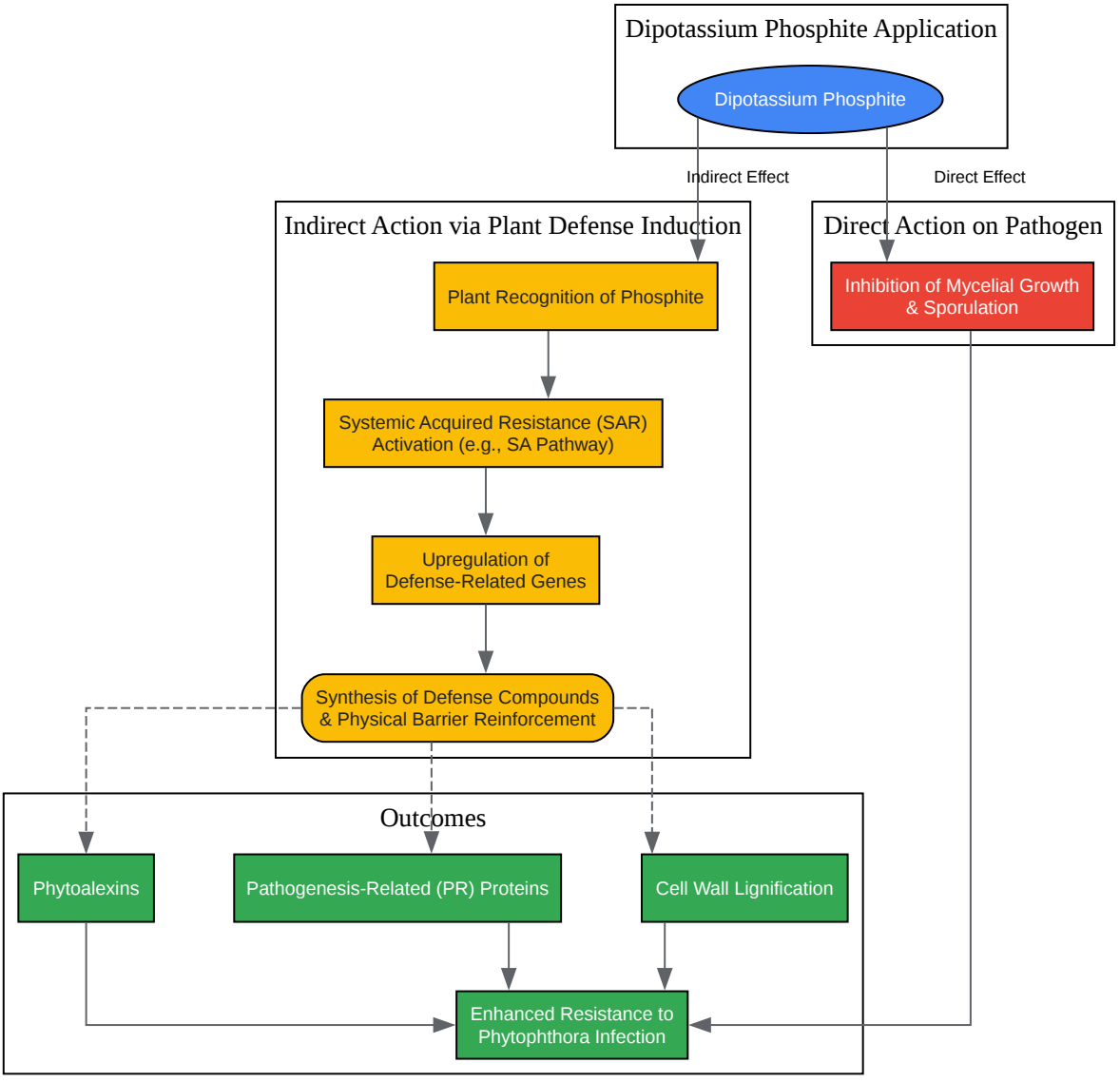

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Caption: Dual mode of action of **dipotassium phosphite** against citrus brown rot.

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References

- 1. eu.vlsci.com [eu.vlsci.com]
- 2. Systematic review of defense responses against Phytophthora and strategies to manage Phytophthora diseases in citrus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. d-nb.info [d-nb.info]
- 4. researchgate.net [researchgate.net]
- 5. Phosphite inhibits Phytophthora cinnamomi by downregulating oxidoreductases and disrupting energy metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Proteomic analysis revealed that the oomyceticide phosphite exhibits multi-modal action in an oomycete pathosystem - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The functional mechanisms of phosphite and its applications in crop plants - PMC [pmc.ncbi.nlm.nih.gov]
- 8. public-pages-files-2025.frontiersin.org [public-pages-files-2025.frontiersin.org]
- 9. Review of Phosphite as a Plant Nutrient and Fungicide | MDPI [mdpi.com]
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